

A Comparative Cost-Analysis of Barium Citrate Synthesis Methods

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Compound of Interest

Compound Name: *Barium citrate*

Cat. No.: *B1609663*

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This guide provides an objective comparison of common laboratory-scale synthesis methods for **Barium Citrate** ($\text{Ba}_3(\text{C}_6\text{H}_5\text{O}_7)_2$). The analysis focuses on the cost-effectiveness of three primary synthesis routes, supported by stoichiometric calculations based on commercially available reagent prices. Detailed experimental protocols are provided to facilitate reproducibility.

Executive Summary

The synthesis of **barium citrate** can be approached through several chemical pathways. This guide evaluates three common methods: the reaction of barium carbonate with citric acid, the neutralization of barium hydroxide with citric acid, and the precipitation reaction between barium chloride and sodium citrate. The primary determinant of cost-effectiveness among these methods is the price of the barium source. Based on a theoretical cost-analysis of raw materials, the precipitation method using barium chloride and sodium citrate presents the most economical route for the synthesis of **barium citrate**.

Data Presentation: Comparative Cost-Analysis

The following table summarizes the estimated raw material costs for producing one kilogram of **barium citrate** via three different synthesis methods. The costs are calculated based on the stoichiometry of the chemical reactions and publicly available price ranges for the reactants.

Synthesis Method	Reactants	Molecular Weight (g/mol)	Stoichiometric Ratio (Reactant:Product)	Reactant Mass per kg of Product (kg)	Reactant Cost (USD/kg)	Estimated Cost per kg of Barium Citrate (USD)
Method 1: From Barium Carbonate	Barium Carbonate (BaCO ₃)	197.34	3:1	0.75	\$52 - \$198	\$56.50 - \$213.00
Citric Acid (C ₆ H ₈ O ₇)	192.12	2:1	0.49	\$0.91 - \$14.49		
Method 2: From Barium Hydroxide	Barium Hydroxide (Ba(OH) ₂)	171.34	3:1	0.65	\$88 - \$168	\$74.70 - \$183.90
Citric Acid (C ₆ H ₈ O ₇)	192.12	2:1	0.49	\$0.91 - \$14.49		
Method 3: From Barium Chloride	Barium Chloride (BaCl ₂)	208.23	3:1	0.79	\$42 - \$76	\$49.43 - \$105.14
Sodium Citrate (Na ₃ C ₆ H ₅ O ₇)	258.07	2:1	0.65	\$2.25 - \$5.20		

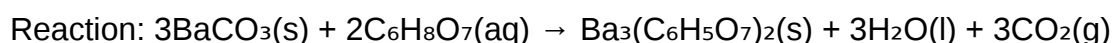
Note: Reactant prices are based on a range of commercially available listings and may vary depending on purity, quantity, and supplier. The final cost will also be influenced by factors such as solvent usage, energy consumption, and labor, which are not included in this raw material cost estimation.

Experimental Protocols

The following are generalized protocols for the synthesis of **barium citrate**. Researchers should adapt these methods based on their specific laboratory conditions and desired product purity.

Method 1: Synthesis from Barium Carbonate and Citric Acid

This method involves the reaction of an insoluble barium salt with citric acid, producing **barium citrate**, water, and carbon dioxide.

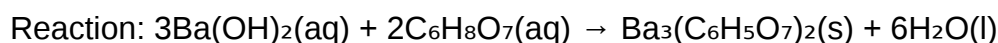


Protocol:

- In a well-ventilated fume hood, add 19.73 g (0.1 mol) of barium carbonate to a 500 mL beaker.
- Prepare a solution of 12.81 g (0.067 mol) of citric acid in 200 mL of deionized water.
- Slowly add the citric acid solution to the barium carbonate suspension while stirring continuously. Effervescence will occur due to the release of carbon dioxide.
- Continue stirring the mixture at room temperature for 2-3 hours to ensure the reaction goes to completion.
- The resulting white precipitate of **barium citrate** can be isolated by vacuum filtration.
- Wash the precipitate with deionized water to remove any unreacted starting materials.
- Dry the product in an oven at 80-100°C to a constant weight.

Method 2: Synthesis from Barium Hydroxide and Citric Acid

This method utilizes a neutralization reaction between a soluble barium base and citric acid.

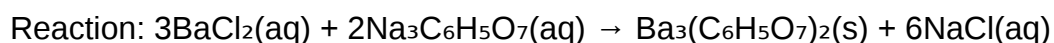


Protocol:

- Dissolve 17.13 g (0.1 mol) of barium hydroxide in 200 mL of deionized water. Gentle heating may be required to facilitate dissolution.
- In a separate beaker, dissolve 12.81 g (0.067 mol) of citric acid in 100 mL of deionized water.
- Slowly add the citric acid solution to the barium hydroxide solution with constant stirring. A white precipitate of **barium citrate** will form.
- Continue to stir the reaction mixture for 1 hour at room temperature.
- Isolate the **barium citrate** precipitate by vacuum filtration.
- Wash the precipitate with deionized water.
- Dry the product in an oven at 80-100°C.

Method 3: Precipitation from Barium Chloride and Sodium Citrate

This method involves a double displacement reaction between two soluble salts, leading to the precipitation of the less soluble **barium citrate**.^{[1][2]} **Barium citrate** is known to be insoluble in water.^[3]



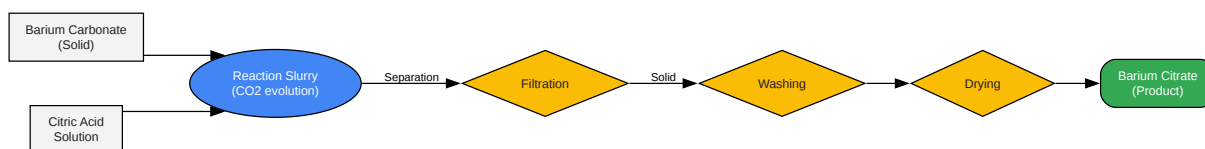
Protocol:

- Prepare a solution by dissolving 20.82 g (0.1 mol) of barium chloride in 200 mL of deionized water.
- In a separate beaker, prepare a solution by dissolving 17.21 g (0.067 mol) of sodium citrate in 150 mL of deionized water.
- Slowly add the sodium citrate solution to the barium chloride solution while stirring vigorously. A white precipitate of **barium citrate** will form immediately.

- Continue stirring for 30 minutes to ensure complete precipitation.
- Collect the precipitate via vacuum filtration.
- Wash the precipitate thoroughly with deionized water to remove the soluble sodium chloride byproduct.
- Dry the final product in an oven at 80-100°C.

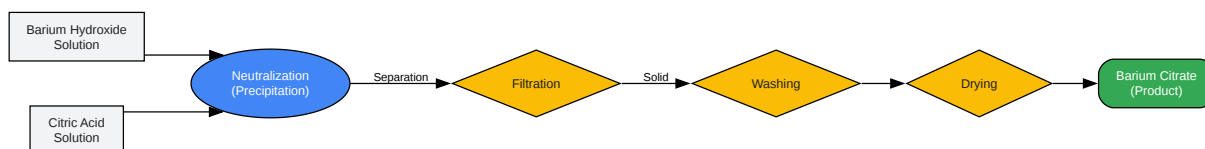
Visualization of Synthesis Workflows

The following diagrams illustrate the logical flow of each synthesis method.



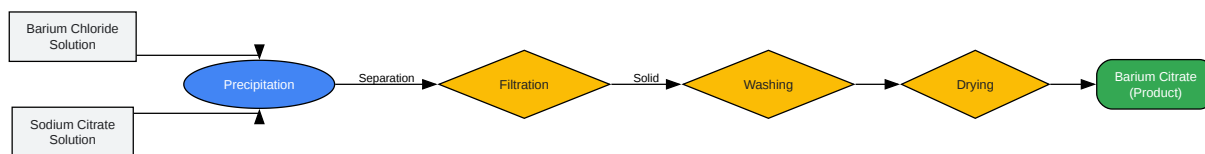
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Diagram 1: Workflow for **Barium Citrate** synthesis from Barium Carbonate.



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Diagram 2: Workflow for **Barium Citrate** synthesis from Barium Hydroxide.



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Diagram 3: Workflow for **Barium Citrate** synthesis via Precipitation.

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